

Thermal decomposition temperature of Indium fluoride trihydrate

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Compound of Interest

Compound Name: Indium(3+) trifluoride trihydrate

Cat. No.: B7886559

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The Thermal Decomposition Profile of Indium(III) Fluoride Trihydrate (

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Executive Summary

Indium(III) fluoride trihydrate (

) does not undergo a simple, single-step dehydration. Instead, its thermal profile is defined by a competitive bifurcation between dehydration (removal of water) and pyrohydrolysis (chemical reaction of water with fluoride anions).

For researchers in materials science and drug development, this distinction is critical:

- In Air: Heating leads to the formation of oxyfluorides () and eventually Indium Oxide () via the release of corrosive HF gas.
- In Reactive Atmospheres (HF/Inert): True anhydrous

can only be isolated by suppressing hydrolysis, typically using ammonium bifluoride () or anhydrous HF gas streams.

This guide details the thermal events at ~240°C and ~400°C, the mechanisms of ligand exchange, and the protocols required to control the final product purity.

Chemical Profile & Stoichiometry

Property	Data
Formula	
CAS Number	14166-78-0 (Hydrate) / 7783-52-0 (Anhydrous)
Molecular Weight	225.87 g/mol
Crystal Structure	Rhombohedral (Anhydrous form is -type)
Appearance	White crystalline solid
Solubility	Poorly soluble in water; soluble in dilute acids
Key Hazard	Releases Hydrogen Fluoride (HF) upon thermal decomposition

Thermal Decomposition Mechanism

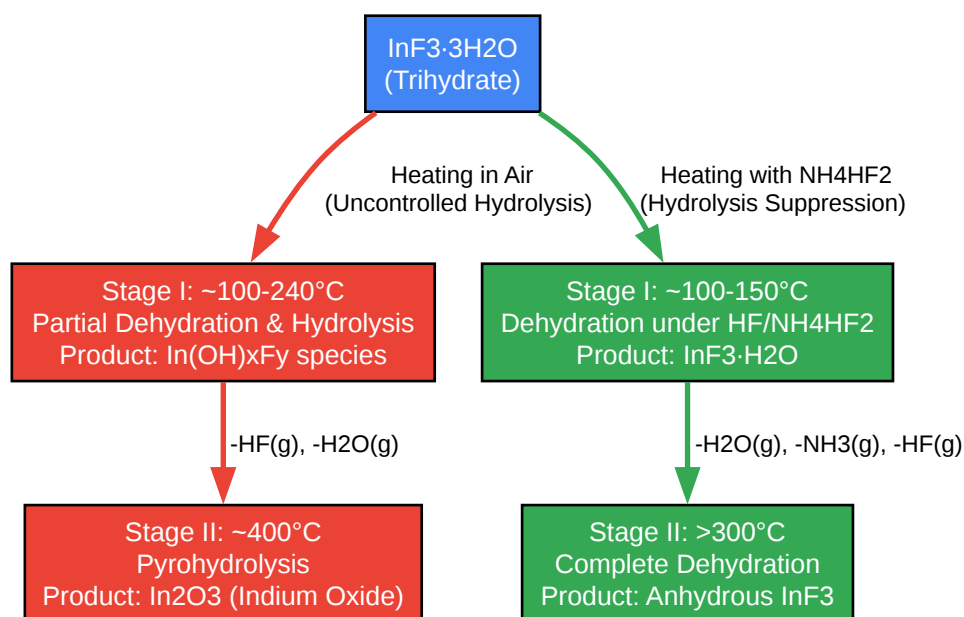
The decomposition of

is a multi-stage process governed by the atmosphere. The water molecules in the trihydrate are not merely "adsorbed" but are coordinated to the Indium center (

), making their removal energy-intensive and prone to triggering hydrolysis.

The Dual Pathway Model

The following DOT diagram illustrates the critical branching of the decomposition pathway based on environmental conditions.



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Figure 1: Thermal decomposition pathways of Indium Fluoride Trihydrate showing the divergence between oxide formation (in air) and anhydrous fluoride synthesis (controlled).

Detailed Thermal Events (In Air)

When analyzed via Thermogravimetric Analysis (TGA) in an air atmosphere, the material exhibits two distinct mass-loss regions:

Stage	Temperature Range	Event Description	Mechanism
I	100°C – 240°C	Dehydration & Onset of Hydrolysis	Removal of coordinated water. Simultaneously, water attacks the In-F bond:
II	240°C – 400°C	Deep Pyrohydrolysis	Conversion of hydroxyfluorides to oxides.
Final	>400°C	Oxide Stabilization	Formation of stable cubic Indium Oxide ().

Critical Insight: Researchers attempting to "dry" the trihydrate in an oven at 150°C will not obtain pure anhydrous

. They will obtain a contaminated mixture of

and oxyfluorides (

), which may compromise downstream applications like fluoride glass synthesis or catalytic reactions.

Experimental Protocol: Validated TGA & Synthesis

To rigorously determine the decomposition temperature or synthesize the anhydrous material, the following protocols must be used.

Protocol A: TGA Characterization (Diagnostic)

- Instrument: TA Instruments Q500 or equivalent.
- Crucible: Platinum (Pt) or Alumina (). Note: Pt is preferred as fluoride melts can attack alumina at high T.

- Sample Mass: 10–15 mg.
- Purge Gas: Dry Nitrogen () at 50 mL/min.
- Ramp Rate: 10°C/min to 600°C.
- Expectation: Look for mass loss of ~38.6% if converting to .

Protocol B: Synthesis of Anhydrous InF_3 (Preparative)

Since thermal drying fails, use the Ammonium Bifluoride Route.

- Mix: Combine with a 2-fold molar excess of ammonium bifluoride ().
- Step 1 (150°C): Heat to form the ammonium fluoroindate complex. This "locks" the fluoride and prevents hydrolysis.
 - Reaction:
- Step 2 (400-500°C): Decompose the complex under a stream of dry or Argon.
 - Reaction:
- Result: Pure, anhydrous (White powder, MP ~1170°C).

Applications & Implications

- Fluoride Glasses (ZBLAN/Fluoroindate): Extreme purity is required. Even ppm levels of oxide (from improper drying of the trihydrate) cause significant optical loss in fiber optics.
- Thin Film Transistors (TFTs): In solution-processed Indium Zinc Oxide (IZO) transistors, the trihydrate is used as a precursor specifically to generate the oxide. In this context, the hydrolysis at 240–400°C is a desired feature to form the semiconductor lattice.
- Catalysis:

is a Lewis acid.[5] Using the hydrate directly in organic synthesis may inadvertently introduce water/acid, altering reaction selectivity.

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